

Section 1: Compound Profile and Analogue-Based Hazard Assessment

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **3-Bromoquinolin-7-OL**

Cat. No.: **B3026867**

[Get Quote](#)

3-Bromoquinolin-7-OL is a halogenated heterocyclic compound belonging to the quinoline family. Its structure suggests potential applications as a building block in medicinal chemistry and materials science. Due to the absence of specific toxicological data, a conservative approach to handling is imperative. The safety profile is inferred from the known hazards of closely related analogues.

Table 1: Hazard Profile of Structural Analogues

Compound	CAS Number	Key Hazards Identified	Source(s)
3-Bromoquinoline	5332-24-1	Harmful if swallowed, in contact with skin, or if inhaled; Causes skin and serious eye irritation; May cause respiratory irritation.	[1][2][3]
7-Bromoquinoline	4965-36-0	Causes skin and serious eye irritation; May cause respiratory irritation.	[4]
8-Hydroxyquinoline	148-24-3	Light sensitive; Incompatible with strong oxidizing agents and strong acids.	[5]
7-Bromoquinolin-3-amine	N/A	Causes skin irritation, serious eye irritation, and may cause respiratory irritation; Harmful if swallowed.	[6]
3-Bromo-7-chloroquinoline	84973-05-7	Avoid dust formation; Avoid contact with skin and eyes.	[7]

The consistent classification of these analogues indicates that **3-Bromoquinolin-7-OL** should be handled as a hazardous substance with potential for irritation and acute toxicity.

Section 2: Inferred Hazard Classification and Safety Precautions

Based on the data from structural analogues, **3-Bromoquinolin-7-OL** is likely classified under the Globally Harmonized System (GHS) as follows.

Inferred GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[[1](#)][[6](#)]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[[1](#)][[3](#)][[4](#)]
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[[1](#)][[3](#)][[4](#)]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[[1](#)][[2](#)][[3](#)][[4](#)]

Precautionary Statements (Inferred):

- Prevention: Avoid breathing dust/fume/gas/mist/vapors/spray. Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product. Use only outdoors or in a well-ventilated area. Wear protective gloves, eye protection, and face protection.[[1](#)][[8](#)]
- Response: If swallowed, call a POISON CENTER or doctor if you feel unwell; rinse mouth. If on skin, wash with plenty of water. If inhaled, remove person to fresh air and keep comfortable for breathing. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)][[8](#)][[9](#)]
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.[[8](#)][[9](#)]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[[8](#)][[9](#)]

Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and robust PPE, is essential to minimize exposure.

Engineering Controls:

- Chemical Fume Hood: All handling of **3-Bromoquinolin-7-OL**, including weighing, transferring, and preparing solutions, must be conducted inside a certified chemical fume hood to prevent inhalation of dust or vapors.[1][2]
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.[7]
- Safety Stations: Eyewash stations and safety showers must be readily accessible and tested regularly.[1]

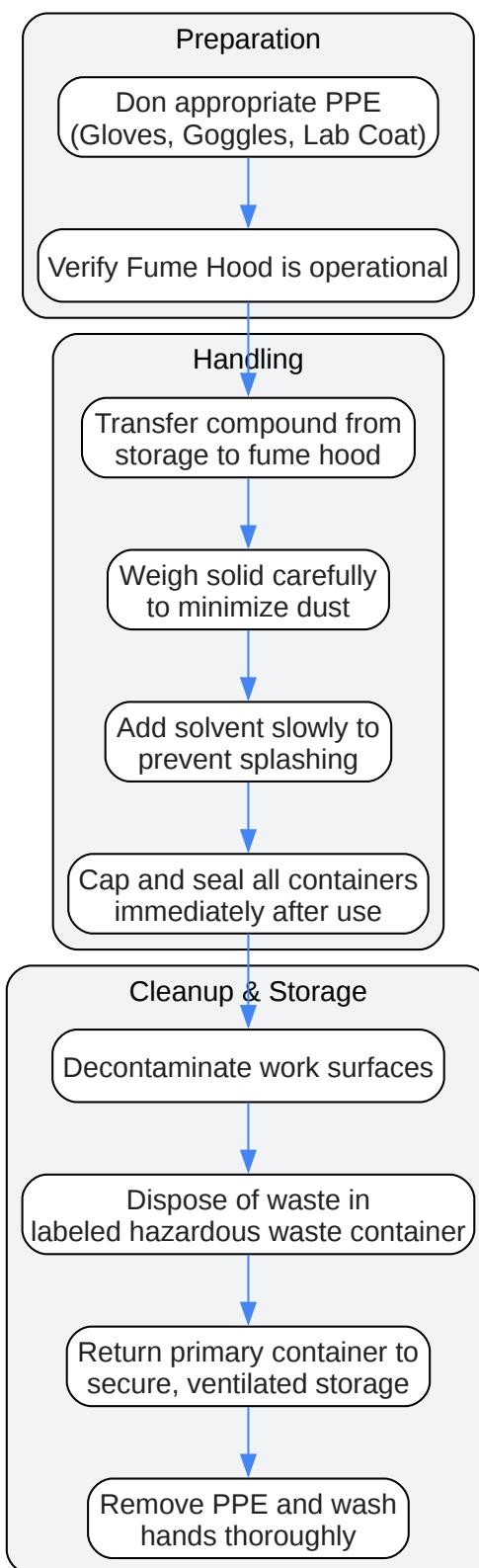
Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn in addition to goggles when there is a risk of splashing.[1][7]
- Skin Protection:
 - Gloves: Handle with chemical-impermeable gloves (e.g., nitrile rubber) that have been inspected prior to use. Follow the manufacturer's instructions regarding permeability and breakthrough time.[2][7]
 - Lab Coat: A flame-retardant lab coat must be worn at all times. Long-sleeved clothing is necessary to prevent skin exposure.[7]
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a full-face respirator with a filter type appropriate for organic gases and vapors (e.g., Type A Brown conforming to EN14387).[1][7]

Section 4: Safe Handling and Storage Protocols

Adherence to strict protocols is the cornerstone of safe laboratory practice.

Experimental Workflow for Safe Handling

[Click to download full resolution via product page](#)

Caption: Standard Operating Procedure for Handling **3-Bromoquinolin-7-OL**.

Storage Requirements:

- Store in a tightly closed, properly labeled container.[\[2\]](#)
- Keep in a dry, cool, and well-ventilated place away from direct sunlight and heat sources.[\[1\]](#)
[\[2\]](#)
- Store separately from incompatible materials, particularly strong oxidizing agents.[\[1\]](#)[\[5\]](#)
- The storage area should be accessible only to authorized personnel.

Section 5: First Aid and Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Table 2: First Aid Measures

Exposure Route	Action
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [2] [9]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove all contaminated clothing and shoes. Seek immediate medical attention if irritation persists. [2] [5]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention. [1] [2] [9]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [1] [2] [5]

Spill and Fire Response:

- Spill Response:
 - Evacuate personnel from the immediate area.
 - Ensure adequate ventilation and wear full PPE.
 - Contain the spill using an inert absorbent material (e.g., sand, vermiculite).[2]
 - Carefully sweep or scoop up the material, minimizing dust generation, and place it into a suitable, labeled container for hazardous waste disposal.[5][10]
 - Clean the spill area thoroughly with a suitable decontaminating agent.
- Fire Fighting:
 - Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[1][2]
 - Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[1][2]
 - Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Section 6: Stability and Reactivity

- Reactivity: No specific reactivity hazards are known under normal processing.[1]
- Chemical Stability: The compound is expected to be stable under recommended storage conditions.[1] It may be light-sensitive, similar to other hydroxyquinolines.[5]
- Conditions to Avoid: Excess heat, exposure to light, and incompatible products.[1][5]
- Incompatible Materials: Strong oxidizing agents, strong acids.[1][5]

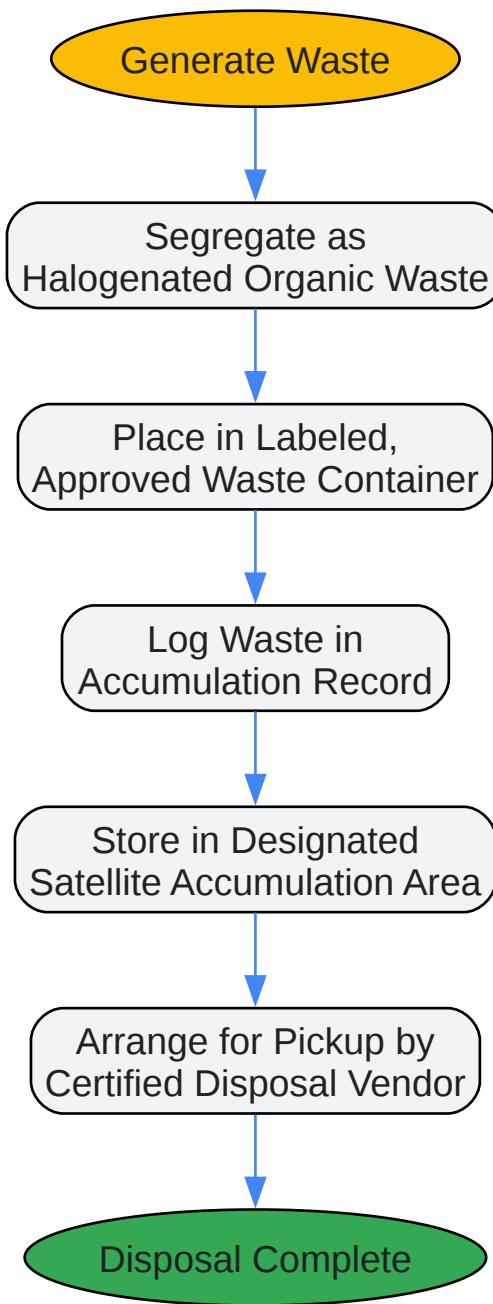
- Hazardous Decomposition Products: Under fire conditions, it may decompose to form carbon monoxide, carbon dioxide, and nitrogen oxides.[1][2]

Section 7: Waste Disposal

All waste containing **3-Bromoquinolin-7-OL** must be treated as hazardous.

- Segregation: As a halogenated organic compound, it must be segregated from non-halogenated waste streams. Do not mix with incompatible waste types like acids or oxidizers.[10]
- Containment: Collect waste in a designated, leak-proof, and clearly labeled hazardous waste container. The label must include the full chemical name and appropriate hazard symbols. [10]
- Disposal: Disposal must be conducted by a licensed hazardous waste management company in accordance with all local, state, and federal regulations.[10]

Waste Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Regulated Waste Disposal Workflow for **3-Bromoquinolin-7-OL**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.fr [fishersci.fr]
- 3. 3-Bromoquinoline | C9H6BrN | CID 21413 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 7-Bromoquinoline | C9H6BrN | CID 521259 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. mmbio.byu.edu [mmbio.byu.edu]
- 6. sds.fluorochem.co.uk [sds.fluorochem.co.uk]
- 7. echemi.com [echemi.com]
- 8. assets.thermofisher.cn [assets.thermofisher.cn]
- 9. assets.thermofisher.com [assets.thermofisher.com]
- 10. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Section 1: Compound Profile and Analogue-Based Hazard Assessment]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3026867#safety-and-handling-of-3-bromoquinolin-7-ol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com